

Application Notes and Protocols for the Mass Spectrometry Analysis of Hydnocarpin

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Compound of Interest

Compound Name: *Hydnocarpin*

Cat. No.: *B16314887*

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Introduction

Hydnocarpin is a flavonolignan with significant therapeutic potential, demonstrating anti-proliferative, anti-inflammatory, and neuroprotective properties. Its complex structure, derived from the condensation of a flavonoid and a phenylpropanoid unit, necessitates robust analytical techniques for accurate identification and quantification in various matrices. Mass spectrometry, coupled with liquid chromatography (LC-MS), stands as a powerful tool for the detailed analysis of **Hydnocarpin**, enabling precise molecular weight determination and structural elucidation through fragmentation analysis.

This document provides detailed application notes and protocols for the mass spectrometry-based analysis of **Hydnocarpin**. It is intended to guide researchers, scientists, and drug development professionals in establishing reliable analytical methods for preclinical and clinical research. The protocols outlined herein are based on established methodologies for the analysis of flavonolignans and can be adapted to specific research needs.

Physicochemical Properties of Hydnocarpin

A thorough understanding of the physicochemical properties of **Hydnocarpin** is fundamental for the development of analytical methods.

Property	Value	Reference
Molecular Formula	C ₂₅ H ₂₀ O ₉	[1]
Average Molecular Weight	464.4 g/mol	[1]
Monoisotopic Molecular Weight	464.11073221 Da	[1]
IUPAC Name	5,7-dihydroxy-2-[(2R,3R)-3-(4-hydroxy-3-methoxyphenyl)-2-(hydroxymethyl)-2,3-dihydro-1,4-benzodioxin-6-yl]chromen-4-one	[1]

Experimental Protocols

Sample Preparation

Effective sample preparation is critical for accurate and reproducible LC-MS analysis. The following protocol is a general guideline and may require optimization based on the sample matrix.

Materials:

- **Hydnocarpin** standard
- Methanol (LC-MS grade)
- Acetonitrile (LC-MS grade)
- Formic acid (LC-MS grade)
- Water (LC-MS grade)
- Syringe filters (0.22 µm)

- Vortex mixer
- Centrifuge

Protocol for Standard Solutions:

- Prepare a stock solution of **Hydnocarpin** (e.g., 1 mg/mL) in methanol.
- Perform serial dilutions of the stock solution with an appropriate solvent (e.g., 50:50 methanol:water) to prepare a series of calibration standards at desired concentrations.

Protocol for Biological Samples (e.g., Plasma, Tissue Homogenate):

- Protein Precipitation: To 100 μ L of the biological sample, add 300 μ L of ice-cold methanol or acetonitrile containing an appropriate internal standard.
- Vortex: Vortex the mixture vigorously for 1 minute to ensure thorough mixing and protein precipitation.
- Centrifugation: Centrifuge the sample at high speed (e.g., 14,000 rpm) for 10 minutes at 4°C to pellet the precipitated proteins.
- Supernatant Collection: Carefully collect the supernatant.
- Filtration: Filter the supernatant through a 0.22 μ m syringe filter to remove any remaining particulate matter.
- The filtered sample is now ready for LC-MS analysis.

Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) Analysis

This protocol outlines a general LC-MS/MS method for the analysis of **Hydnocarpin**. Instrument parameters should be optimized for the specific LC-MS system being used.

Instrumentation:

- High-Performance Liquid Chromatography (HPLC) or Ultra-High-Performance Liquid Chromatography (UHPLC) system
- Tandem mass spectrometer (e.g., Triple Quadrupole or Q-TOF) equipped with an electrospray ionization (ESI) source

LC Parameters:

Parameter	Recommended Condition
Column	C18 reverse-phase column (e.g., 2.1 x 100 mm, 1.8 μ m)
Mobile Phase A	0.1% Formic acid in Water
Mobile Phase B	0.1% Formic acid in Acetonitrile or Methanol
Gradient	Start with 5-10% B, ramp to 90-95% B over 10-15 minutes, hold for 2-3 minutes, then return to initial conditions for re-equilibration.
Flow Rate	0.2 - 0.4 mL/min
Column Temperature	30 - 40 °C
Injection Volume	1 - 5 μ L

MS Parameters:

Parameter	Recommended Setting
Ionization Mode	Electrospray Ionization (ESI), Positive and Negative
Scan Mode	Multiple Reaction Monitoring (MRM) for quantification; Full Scan and Product Ion Scan for qualitative analysis and fragmentation studies
Capillary Voltage	3.0 - 4.5 kV
Source Temperature	120 - 150 °C
Desolvation Gas Flow	600 - 800 L/hr
Desolvation Temperature	350 - 500 °C
Collision Gas	Argon
Collision Energy	Optimize for specific precursor-to-product ion transitions. Typically ranges from 10-40 eV.

Data Presentation

Predicted Mass Spectrometry Fragmentation of Hydnocarpin

The fragmentation of **Hydnocarpin** in the mass spectrometer is expected to follow patterns characteristic of flavonolignans, primarily involving Retro-Diels-Alder (RDA) cleavage of the chromanone ring and neutral losses from the substituent groups. The table below summarizes the predicted major ions.

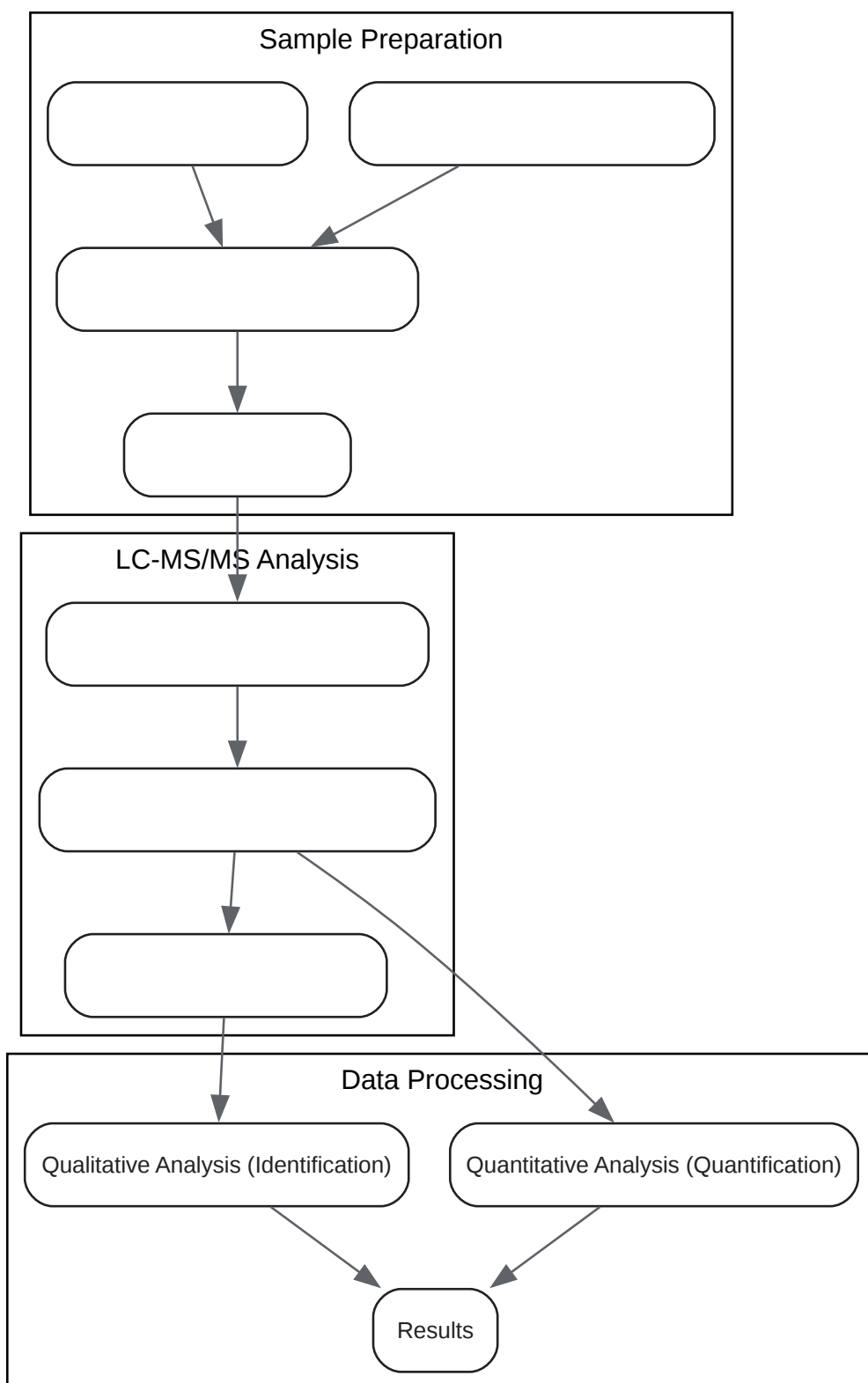
Table 1: Predicted ESI-MS/MS Fragmentation of **Hydnocarpin** ($[M+H]^+ = 465.1183$)

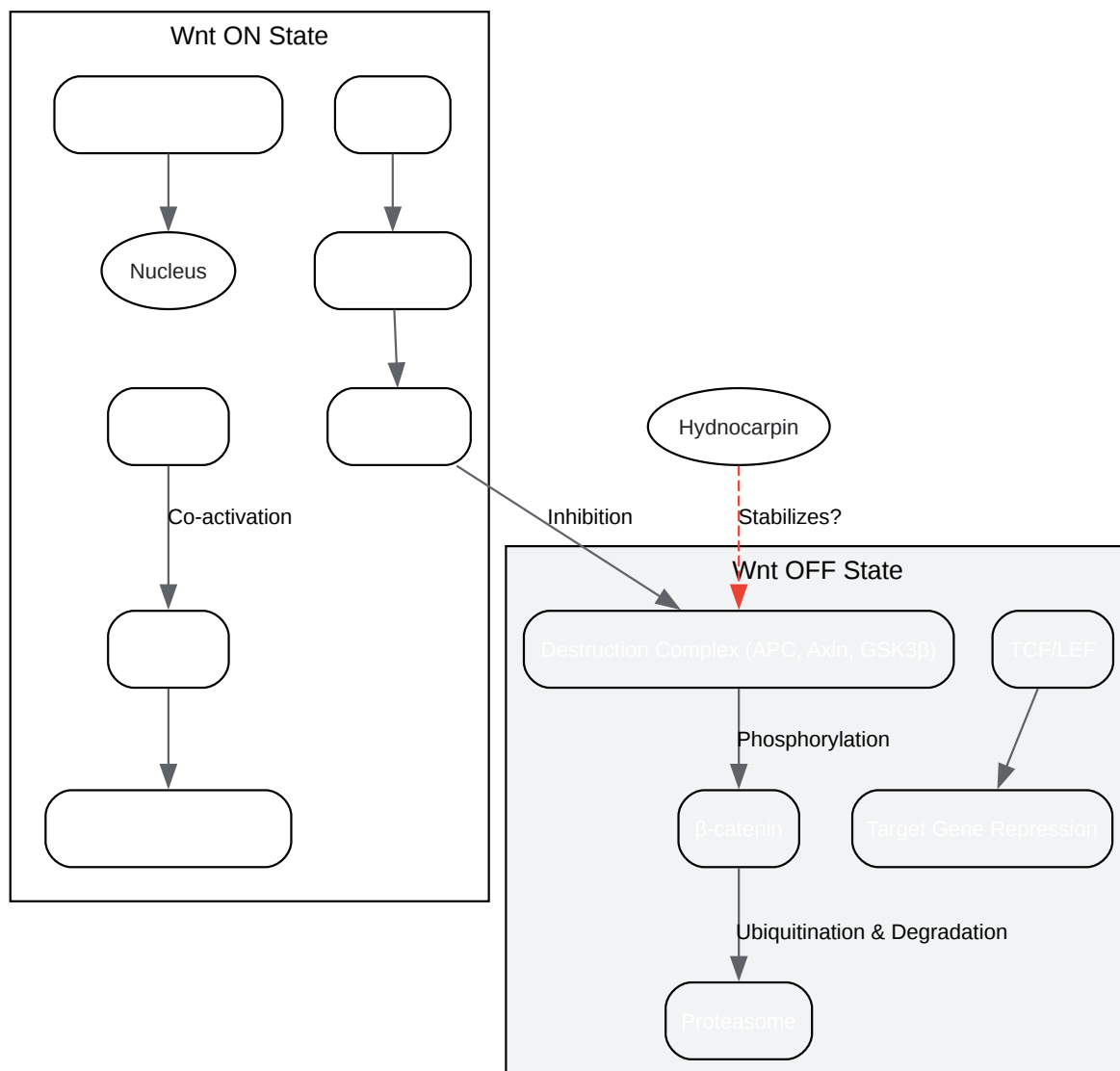
Precursor Ion (m/z)	Proposed Fragment Ion (m/z)	Proposed Neutral Loss	Fragmentation Pathway
465.1183	313.0712	C ₈ H ₈ O ₃	Retro-Diels-Alder (RDA) fragmentation of the C-ring.
465.1183	153.0188	C ₁₇ H ₁₆ O ₆	Retro-Diels-Alder (RDA) fragmentation of the C-ring.
465.1183	447.1078	H ₂ O	Loss of a water molecule from the hydroxymethyl group.
465.1183	433.0923	H ₂ O + CO	Subsequent loss of carbon monoxide after water loss.
465.1183	181.0501	C ₁₇ H ₁₆ O ₅	Cleavage of the dioxin ring.

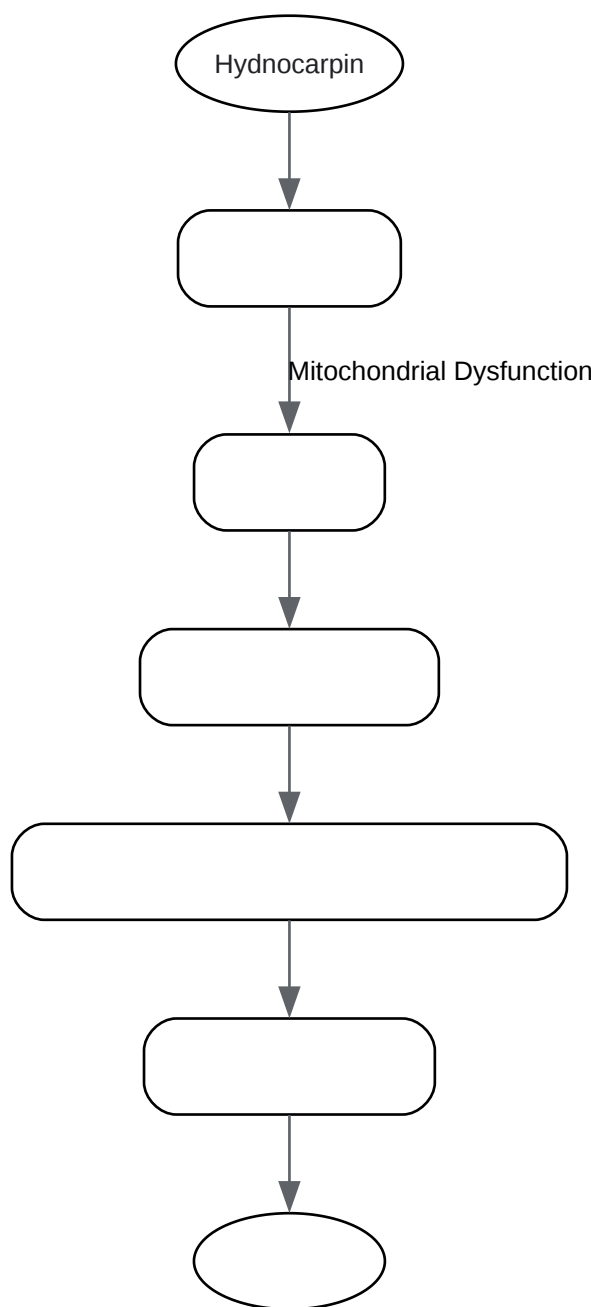
Signaling Pathways and Experimental Workflows

Experimental Workflow for Mass Spectrometry Analysis of Hydnocarpin

The following diagram illustrates the general workflow for the analysis of **Hydnocarpin** using LC-MS/MS.







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References

- 1. Hydnocarpin | C₂₅H₂₀O₉ | CID 11431204 - PubChem [pubchem.ncbi.nlm.nih.gov]
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